

Chenodeoxycholic Acid-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Chenodeoxycholic Acid-d4*

Cat. No.: *B028813*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties, experimental applications, and biological significance of **chenodeoxycholic acid-d4** (CDCA-d4). This deuterated analog of the primary bile acid, chenodeoxycholic acid (CDCA), is an indispensable tool in metabolic research, particularly in the quantitative analysis of bile acids and the elucidation of their signaling pathways.

Core Chemical Properties

Chenodeoxycholic acid-d4 is a stable, isotopically labeled form of chenodeoxycholic acid, where four hydrogen atoms have been replaced by deuterium. This substitution results in a molecule that is chemically similar to its endogenous counterpart but possesses a distinct, higher molecular weight, making it an ideal internal standard for mass spectrometry-based quantification.

Physicochemical Data

The following tables summarize the key quantitative data for both **chenodeoxycholic acid-d4** and its non-deuterated form for comparative purposes. The physical properties of the deuterated and non-deuterated forms are expected to be highly similar.

Table 1: Chemical and Physical Properties of **Chenodeoxycholic Acid-d4**

Property	Value	Source(s)
Chemical Formula	C ₂₄ H ₃₆ D ₄ O ₄	[1](2, 3, 5, 6)
Molecular Weight	396.60 g/mol	[1](2, 3, 5, 6)
CAS Number	99102-69-9	[1](2, 3, 5, 6)
Isotopic Purity	≥95% to >98% atom D	[3](4--INVALID-LINK--
Appearance	White crystalline solid	[3](4--INVALID-LINK--
Storage	-20°C, keep dry	[5](6--INVALID-LINK--

Table 2: Chemical and Physical Properties of Chenodeoxycholic Acid (Non-Deuterated)

Property	Value	Source(s)
Chemical Formula	C ₂₄ H ₄₀ O ₄	[7](8--INVALID-LINK--
Molecular Weight	392.57 g/mol	[7](8--INVALID-LINK--
Melting Point	165-167 °C	[7](9--INVALID-LINK--
Solubility in Water	89.9 mg/L (at 20 °C)	[10](11)
Solubility in Organic Solvents	Soluble in ethanol, DMSO, DMF, acetic acid	[7](12--INVALID-LINK--,--INVALID-LINK--
pKa	~5.0	[13](14)
LogP	4.15	[10](11)

Synthesis and Quality Control

The synthesis of **chenodeoxycholic acid-d4** typically involves the deuteration of a suitable precursor of chenodeoxycholic acid. While specific, detailed proprietary synthesis protocols are not publicly available, the general approach involves introducing deuterium atoms at the 2, 2, 4, and 4 positions of the cholan-24-oic acid backbone. This can be achieved through methods such as acid- or base-catalyzed hydrogen-deuterium exchange reactions on a protected intermediate of chenodeoxycholic acid.

General Synthetic Approach:

- **Protection of Hydroxyl Groups:** The 3 α and 7 α hydroxyl groups of a chenodeoxycholic acid precursor are protected to prevent unwanted side reactions.
- **Deuteration:** The protected intermediate is subjected to a deuteration agent, such as D₂O in the presence of a catalyst, to facilitate the exchange of protons for deuterons at the enolizable positions adjacent to the carboxyl group.
- **Deprotection and Purification:** The protecting groups are removed, and the resulting **chenodeoxycholic acid-d₄** is purified using chromatographic techniques, such as high-performance liquid chromatography (HPLC), to achieve high chemical and isotopic purity.

Quality Control and Purity Assessment: The quality of **chenodeoxycholic acid-d₄** is critical for its use as an internal standard. The following parameters are assessed:

- **Chemical Purity:** Determined by HPLC and/or gas chromatography (GC) to ensure the absence of other bile acids or synthesis-related impurities.
- **Isotopic Purity:** Assessed using high-resolution mass spectrometry (HRMS) to determine the percentage of the compound that is fully deuterated at the specified positions. High isotopic purity (typically >98%) is crucial to minimize interference with the quantification of the non-deuterated analyte.
- **Identity Confirmation:** The structure is confirmed using techniques like Nuclear Magnetic Resonance (NMR) spectroscopy (¹H-NMR and ¹³C-NMR) and mass spectrometry.

Experimental Protocols

Chenodeoxycholic acid-d₄ is primarily used as an internal standard for the accurate quantification of endogenous chenodeoxycholic acid in biological matrices by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Representative Protocol for Bile Acid Quantification in Serum

This protocol provides a general framework for the analysis of chenodeoxycholic acid in human serum.

1. Sample Preparation (Protein Precipitation):

- To 100 μ L of serum in a microcentrifuge tube, add 20 μ L of a working solution of **chenodeoxycholic acid-d4** (concentration will depend on the expected range of endogenous CDCA).
- Add 400 μ L of ice-cold acetonitrile to precipitate proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 13,000 rpm for 10 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a new tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the dried extract in 100 μ L of the initial mobile phase (e.g., 50:50 methanol:water with 0.1% formic acid).

2. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column (e.g., 100 x 2.1 mm, 1.9 μ m) is commonly used.
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile/Methanol (1:1) with 0.1% formic acid.
 - Gradient: A typical gradient would start with a low percentage of mobile phase B, ramping up to a high percentage to elute the bile acids, followed by a re-equilibration step.
 - Flow Rate: 0.3-0.5 mL/min.
 - Injection Volume: 5-10 μ L.
- Tandem Mass Spectrometry (MS/MS):

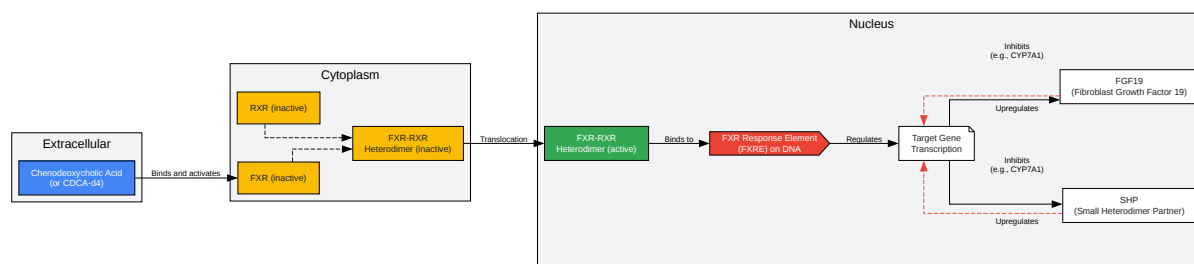
- Ionization Mode: Negative Electrospray Ionization (ESI-).
- Multiple Reaction Monitoring (MRM): Monitor the specific precursor-to-product ion transitions for both chenodeoxycholic acid and **chenodeoxycholic acid-d4**.
 - Chenodeoxycholic Acid: m/z 391.3 $\rightarrow$ 391.3 (due to lack of a specific fragment ion, the precursor ion is often monitored as the product).
 - **Chenodeoxycholic Acid-d4**: m/z 395.3 $\rightarrow$ 395.3.
- Data Analysis: The concentration of endogenous chenodeoxycholic acid is determined by calculating the ratio of the peak area of the analyte to the peak area of the internal standard and comparing this to a calibration curve prepared with known concentrations of the non-deuterated standard.

Biological Role and Signaling Pathways

Chenodeoxycholic acid is a primary bile acid synthesized from cholesterol in the liver.^[7] Beyond its role in lipid digestion, CDCA is a key signaling molecule that activates nuclear receptors and G-protein coupled receptors, most notably the Farnesoid X Receptor (FXR) and the G-protein coupled bile acid receptor 1 (TGR5). **Chenodeoxycholic acid-d4**, due to its structural similarity, is expected to exhibit the same biological activities and is therefore a valuable tool for studying these pathways.

Farnesoid X Receptor (FXR) Signaling

CDCA is a potent endogenous agonist for FXR, a nuclear receptor that plays a central role in regulating bile acid, lipid, and glucose homeostasis.^[15]



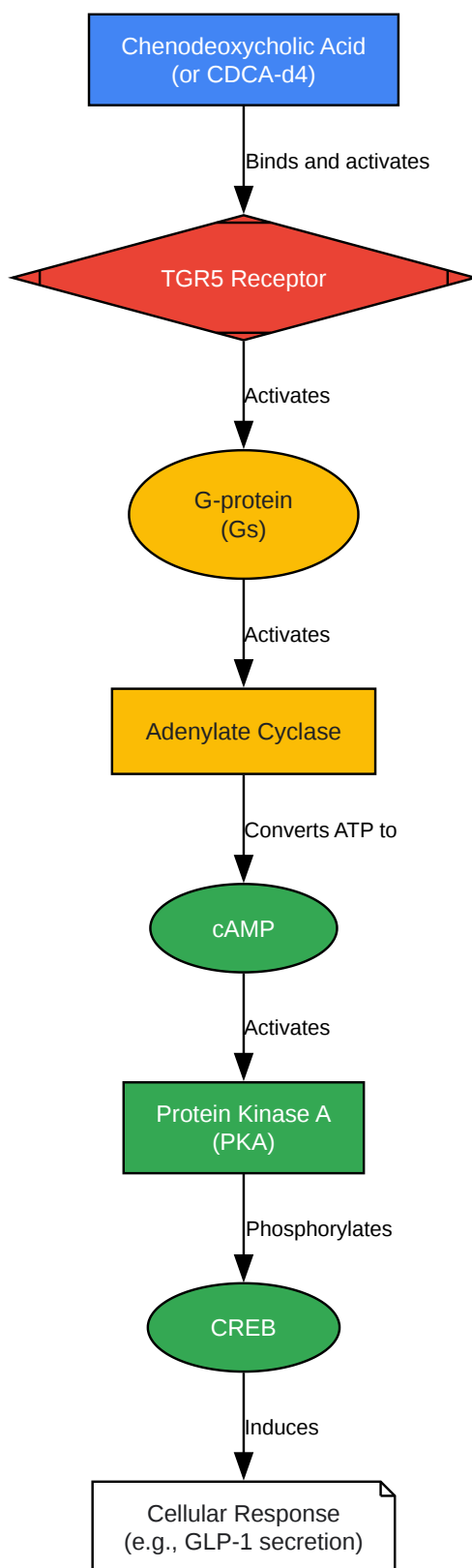
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FXR Signaling Pathway

Activation of FXR by CDCA leads to the formation of a heterodimer with the Retinoid X Receptor (RXR). This complex translocates to the nucleus and binds to FXR response elements on the DNA, regulating the transcription of target genes involved in bile acid synthesis and transport, such as the small heterodimer partner (SHP) and fibroblast growth factor 19 (FGF19).

TGR5 Signaling Pathway

CDCA also activates TGR5, a G-protein coupled receptor expressed in various tissues, including the intestine and gallbladder. This activation has implications for glucose homeostasis and energy expenditure.



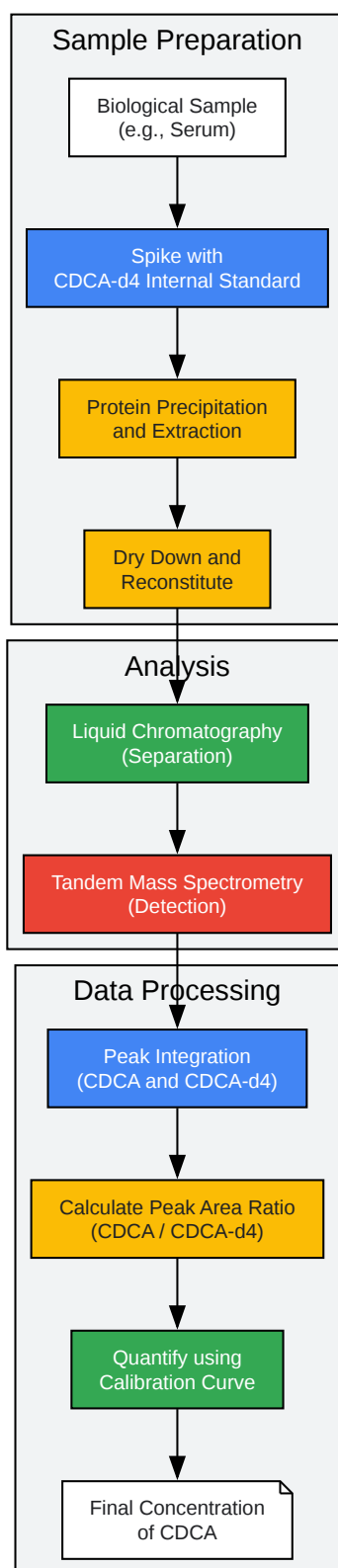
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TGR5 Signaling Pathway

Upon binding of CDCA, TGR5 activates adenylyl cyclase through a Gs protein, leading to an increase in intracellular cyclic AMP (cAMP). This, in turn, activates Protein Kinase A (PKA), which can phosphorylate various downstream targets, including the CREB transcription factor, leading to cellular responses such as the secretion of glucagon-like peptide-1 (GLP-1).

Experimental Workflow Visualization

The following diagram illustrates a typical experimental workflow for the quantification of chenodeoxycholic acid in a biological sample using **chenodeoxycholic acid-d4** as an internal standard.



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LC-MS/MS Workflow

This workflow highlights the key steps from sample preparation to data analysis, demonstrating the integral role of **chenodeoxycholic acid-d4** in ensuring accurate and reliable quantification.

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